

Application Notes and Protocols for MtTMPK-IN-8

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Compound of Interest

Compound Name: *MtTMPK-IN-8*

Cat. No.: *B15141520*

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Introduction

MtTMPK-IN-8 is a potent and selective inhibitor of Mycobacterium tuberculosis thymidylate kinase (MtbTMPK). This enzyme plays a critical role in the DNA synthesis pathway of M. tuberculosis, making it an attractive target for the development of novel anti-tuberculosis therapeutics. These application notes provide detailed protocols for the dissolution and storage of **MtTMPK-IN-8** to ensure its stability and efficacy in experimental settings.

Physicochemical Properties

A summary of the key physicochemical properties of **MtTMPK-IN-8** is provided in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₂₄ N ₆ O ₇
Molecular Weight	508.48 g/mol
Appearance	Solid

Dissolution Protocol

3.1. Recommended Solvent:

The recommended solvent for dissolving **MtTMPK-IN-8** is Dimethyl Sulfoxide (DMSO). It is a polar aprotic solvent capable of dissolving a wide range of organic compounds.

3.2. Preparation of Stock Solutions:

The following protocol outlines the steps for preparing a stock solution of **MtTMPK-IN-8**. For related MtTMPK inhibitors, stock solutions of up to 100 mM in 100% DMSO have been successfully prepared.

Materials:

- **MtTMPK-IN-8** solid powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, polypropylene microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of solid **MtTMPK-IN-8** to reach room temperature before opening to prevent condensation of moisture.

- **Weighing:** Accurately weigh the desired amount of **MtTMPK-IN-8** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of DMSO to the tube to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, add the appropriate volume of DMSO to your weighed compound.
- **Dissolution:** Vortex the solution for 1-2 minutes to ensure complete dissolution. Gentle warming (to no more than 37°C) in a water bath can be used to aid dissolution if necessary.
- **Visual Inspection:** Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.

Table of Stock Solution Volumes:

Desired Stock Concentration	Mass of MtTMPK-IN-8 (mg)	Volume of DMSO to Add (μL)
10 mM	1	196.66
20 mM	1	98.33
50 mM	5	196.66
100 mM	10	196.66

Note: The stability of compounds in DMSO can be affected by the presence of water. It is recommended to use anhydrous DMSO and to minimize the exposure of the stock solution to air.

Storage and Stability

Proper storage of **MtTMPK-IN-8** is crucial for maintaining its biological activity. The stability of compounds in solution is dependent on various factors, including the solvent, temperature, and exposure to light and air.

4.1. Solid Compound:

Store the solid, powdered form of **MtTMPK-IN-8** at room temperature in a dry, dark place.

4.2. Stock Solutions in DMSO:

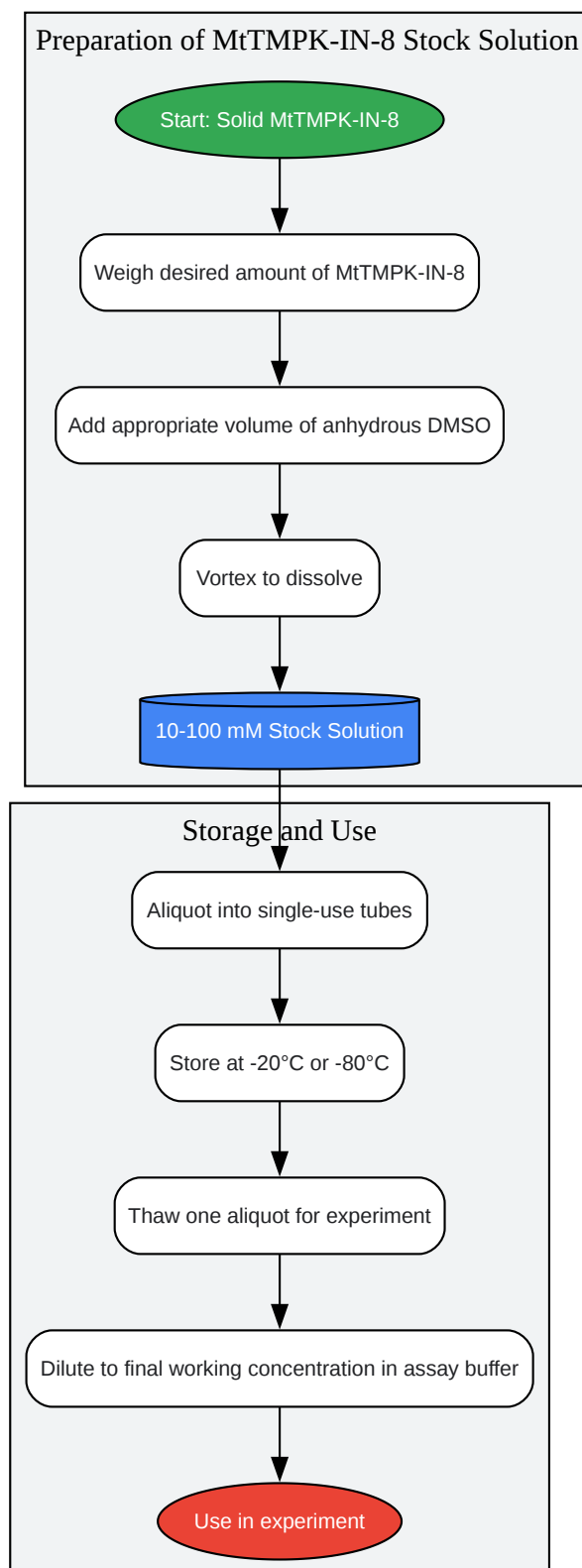
- Short-term Storage (up to 1 week): Store at 4°C.
- Long-term Storage (months to years): For long-term storage, it is recommended to aliquot the stock solution into single-use volumes and store at -20°C or -80°C. This will minimize the number of freeze-thaw cycles, which can degrade the compound.

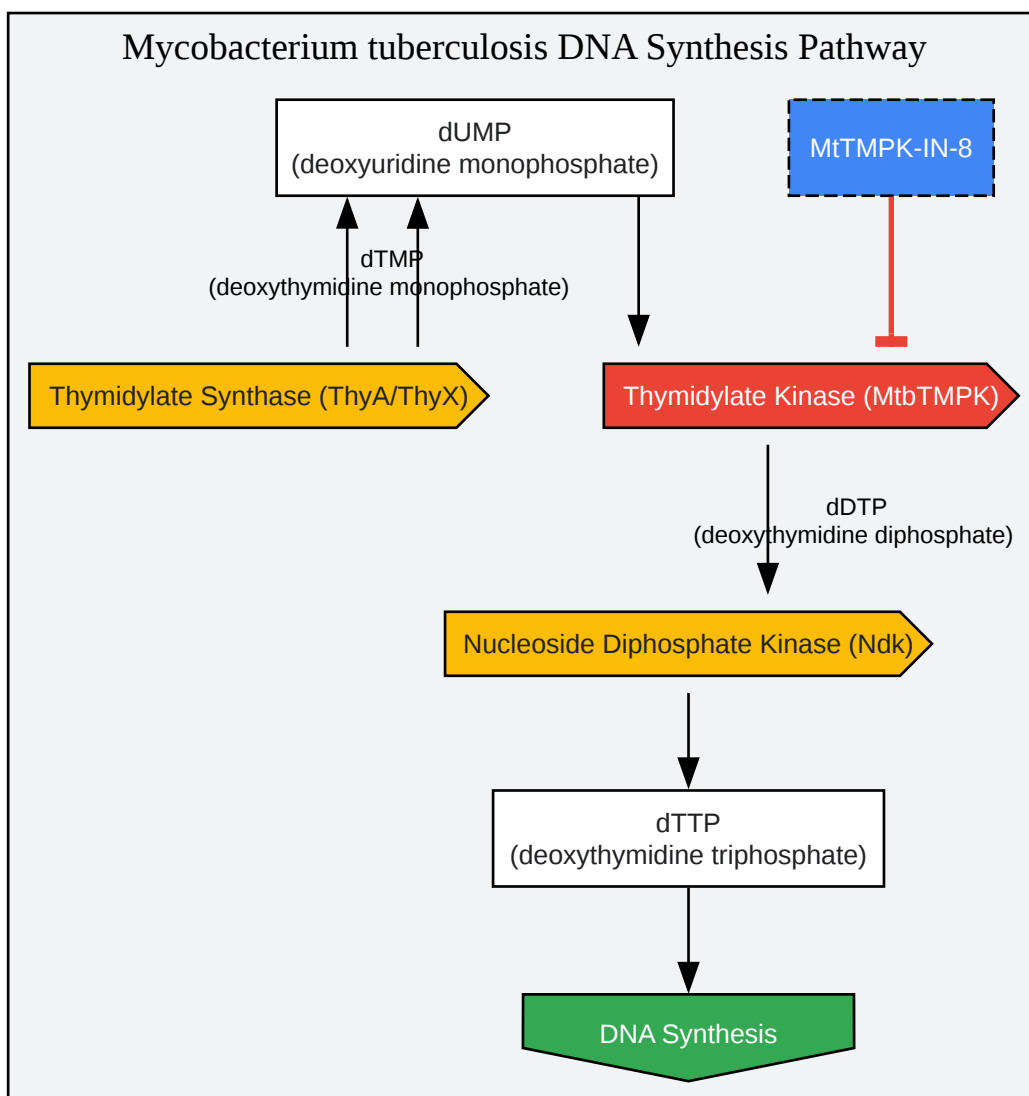
General Recommendations:

- Avoid repeated freeze-thaw cycles.
- Protect solutions from light.
- Use tightly sealed containers to prevent solvent evaporation and moisture absorption.
- Before use, thaw the frozen aliquots at room temperature and ensure the solution is homogeneous by vortexing gently.

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing working solutions of **MtTMPK-IN-8** from a stock solution.





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